

# An In-depth Technical Guide to the Isomers of 4,5-Dimethyldecanal

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## Compound of Interest

Compound Name: 4,5-Dimethyldecanal

Cat. No.: B15416300

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Disclaimer: Direct experimental data for **4,5-dimethyldecanal** is not readily available in the current scientific literature. This guide has been compiled by extrapolating from data on analogous compounds, such as 4,8-dimethyldecanal, and applying fundamental principles of organic chemistry. The experimental protocols and quantitative data presented are illustrative and based on established methodologies for similar molecules.

## Introduction to 4,5-Dimethyldecanal and its Isomers

**4,5-Dimethyldecanal** is a branched-chain aliphatic aldehyde with the molecular formula  $C_{12}H_{24}O$ .<sup>[1][2][3][4]</sup> Its structure consists of a ten-carbon chain (decanal) with methyl groups at the 4th and 5th positions. The presence of chiral centers in its structure gives rise to multiple stereoisomers. Understanding the specific properties and synthesis of each isomer is crucial for applications in fields such as chemical ecology, where stereochemistry often dictates biological activity, as seen in the case of the insect pheromone 4,8-dimethyldecanal.<sup>[5][6][7]</sup>

Isomers are molecules that have the same molecular formula but different arrangements of atoms. They can be broadly categorized into constitutional isomers and stereoisomers.<sup>[8]</sup>

- **Constitutional Isomers:** These isomers have the same molecular formula but different connectivity of atoms. For  $C_{12}H_{24}O$ , numerous constitutional isomers exist, including other isomeric aldehydes, ketones, cyclic ethers, and unsaturated alcohols.
- **Stereoisomers:** These isomers have the same molecular formula and connectivity but differ in the three-dimensional arrangement of their atoms. Stereoisomers of **4,5-dimethyldecanal**

arise from the presence of two chiral centers at positions 4 and 5.

## Stereoisomers of 4,5-Dimethyldecanal

The structure of **4,5-dimethyldecanal** possesses two chiral centers (stereocenters) at carbons 4 and 5. The number of possible stereoisomers can be determined by the  $2^n$  rule, where 'n' is the number of chiral centers. In this case, with  $n=2$ , there are  $2^2 = 4$  possible stereoisomers. These stereoisomers exist as two pairs of enantiomers.

The four stereoisomers are:

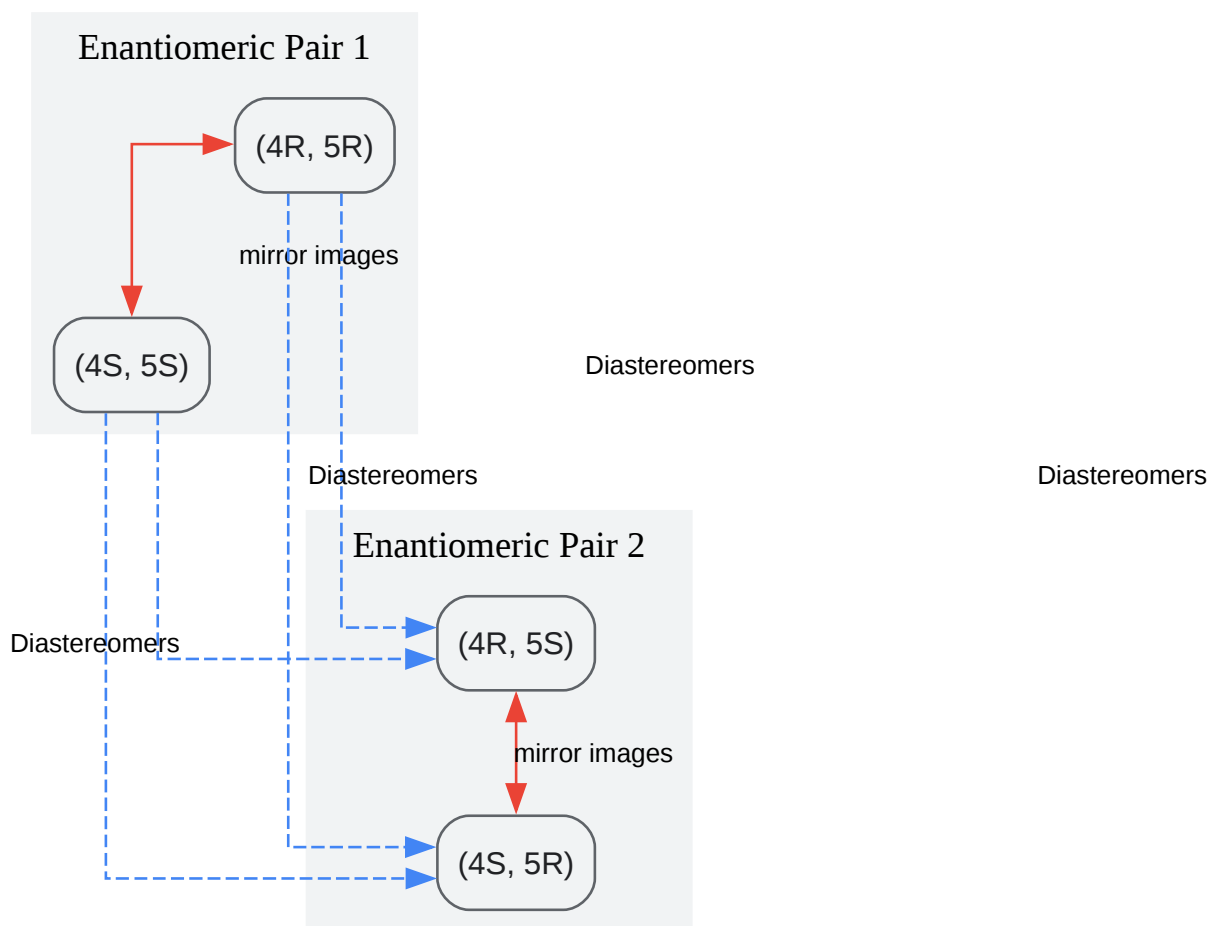
- (4R, 5R)-**4,5-dimethyldecanal**
- (4S, 5S)-**4,5-dimethyldecanal**
- (4R, 5S)-**4,5-dimethyldecanal**
- (4S, 5R)-**4,5-dimethyldecanal**

Enantiomers are non-superimposable mirror images of each other. The pairs of enantiomers for **4,5-dimethyldecanal** are:

- (4R, 5R) and (4S, 5S)
- (4R, 5S) and (4S, 5R)

Diastereomers are stereoisomers that are not mirror images of each other. For example, (4R, 5R)-**4,5-dimethyldecanal** is a diastereomer of (4R, 5S)-**4,5-dimethyldecanal** and (4S, 5R)-**4,5-dimethyldecanal**.

## Visualization of Stereoisomer Relationships



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Stereoisomeric relationships of **4,5-dimethyldecanal**.

## Quantitative Data (Illustrative)

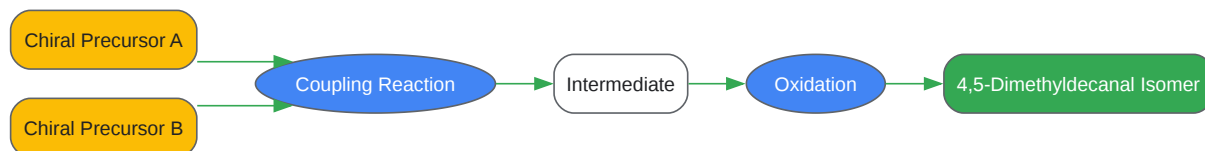
The following table summarizes expected, but not experimentally confirmed, physical and spectroscopic data for the isomers of **4,5-dimethyldecanal**, based on known values for similar C12 aldehydes.

Property	(4R, 5R)	(4S, 5S)	(4R, 5S)	(4S, 5R)
Molecular Weight ( g/mol )	184.32	184.32	184.32	184.32
Boiling Point (°C at 760 mmHg)	~235	~235	~235	~235
Density (g/cm³)	~0.82	~0.82	~0.82	~0.82
Refractive Index	~1.427	~1.427	~1.427	~1.427
Optical Rotation [α] <sub>D</sub>	Positive	Negative	Varies	Varies
1H NMR (ppm, CDCl <sub>3</sub> )	δ ~9.7 (t, 1H, CHO), ~2.4 (m, 2H, CH <sub>2</sub> CHO), 0.8-1.6 (m, remaining H)	δ ~9.7 (t, 1H, CHO), ~2.4 (m, 2H, CH <sub>2</sub> CHO), 0.8-1.6 (m, remaining H)	δ ~9.7 (t, 1H, CHO), ~2.4 (m, 2H, CH <sub>2</sub> CHO), 0.8-1.6 (m, remaining H)	δ ~9.7 (t, 1H, CHO), ~2.4 (m, 2H, CH <sub>2</sub> CHO), 0.8-1.6 (m, remaining H)
13C NMR (ppm, CDCl <sub>3</sub> )	δ ~203 (CHO), ~44 (CH <sub>2</sub> CHO), various signals in the aliphatic region	δ ~203 (CHO), ~44 (CH <sub>2</sub> CHO), various signals in the aliphatic region	δ ~203 (CHO), ~44 (CH <sub>2</sub> CHO), various signals in the aliphatic region	δ ~203 (CHO), ~44 (CH <sub>2</sub> CHO), various signals in the aliphatic region
IR (cm <sup>-1</sup> )	~2920 (C-H), ~2720 (aldehydic C-H), ~1730 (C=O)	~2920 (C-H), ~2720 (aldehydic C-H), ~1730 (C=O)	~2920 (C-H), ~2720 (aldehydic C-H), ~1730 (C=O)	~2920 (C-H), ~2720 (aldehydic C-H), ~1730 (C=O)

## Potential Synthesis and Experimental Protocols

The synthesis of specific stereoisomers of **4,5-dimethyldecanal** would likely involve a stereoselective approach, starting from chiral precursors. A plausible retrosynthetic analysis suggests disconnection at the C5-C6 bond, allowing for the coupling of two chiral fragments. An illustrative synthetic workflow is presented below.

## Proposed Synthetic Workflow



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Proposed synthetic workflow for a **4,5-dimethyldecanal** isomer.

## Detailed Experimental Protocol (Illustrative)

This protocol is adapted from the synthesis of 4,8-dimethyldecanal and is presented as a general guideline.<sup>[5][6]</sup>

Step 1: Synthesis of a Chiral Grignard Reagent (e.g., from (S)-2-methyl-1-bromobutane)

- To a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings (1.2 eq) and a crystal of iodine in dry tetrahydrofuran (THF).
- Add a solution of (S)-2-methyl-1-bromobutane (1.0 eq) in dry THF dropwise to initiate the reaction.
- Once the reaction has started, add the remaining bromide solution at a rate that maintains a gentle reflux.
- After the addition is complete, stir the mixture at room temperature for 1 hour to ensure complete formation of the Grignard reagent.

Step 2: Coupling Reaction with a Chiral Epoxide

- In a separate flask, dissolve a suitable chiral epoxide (e.g., (R)-1,2-epoxyhexane) (1.0 eq) in dry THF.
- Cool the epoxide solution to -78 °C in a dry ice/acetone bath.

- Add a catalytic amount of a copper salt, such as lithium tetrachlorocuprate(II) ( $\text{Li}_2\text{CuCl}_4$ ) (0.05 eq).
- Slowly add the prepared Grignard reagent to the cooled epoxide solution via a cannula.
- Allow the reaction mixture to warm slowly to room temperature and stir overnight.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield the crude alcohol intermediate.

### Step 3: Oxidation to the Aldehyde

- Dissolve the alcohol intermediate from the previous step in dichloromethane (DCM).
- Add pyridinium chlorochromate (PCC) (1.5 eq) in one portion.
- Stir the mixture at room temperature for 2-4 hours, monitoring the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford the desired **4,5-dimethyldecanal** isomer.

## Potential Biological Activity

While the specific biological activity of **4,5-dimethyldecanal** is uncharacterized, aldehydes with similar structures are known to have various biological roles.

- Pheromones: As seen with the structurally related 4,8-dimethyldecanal, which acts as an aggregation pheromone for flour beetles, it is plausible that isomers of **4,5-dimethyldecanal** could have pheromonal or kairomonal activity in certain insect species.[5][6][7]
- Antimicrobial Activity: Some long-chain aldehydes, such as dodecanal and pentadecanal, have demonstrated antimicrobial and antifungal properties.[9][10] The isomers of **4,5-dimethyldecanal** could potentially exhibit similar activities.
- Flavor and Fragrance: Many aldehydes are used as flavoring agents and fragrance components in the food and cosmetic industries.[1] The specific odor profile of each **4,5-dimethyldecanal** isomer would likely be distinct.

Further research, including synthesis of the individual stereoisomers and subsequent bioassays, would be necessary to elucidate the specific biological functions of **4,5-dimethyldecanal**.

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## References

- 1. Cas 75983-36-7,4,8-dimethyldecanal | lookchem [lookchem.com]
- 2. Buy 4,8-Dimethyldecanal | 75983-36-7 [smolecule.com]
- 3. 4,8-Dimethyldecanal | C<sub>12</sub>H<sub>24</sub>O | CID 156377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4,8-Dimethyldecanal | 75983-36-7 | Benchchem [benchchem.com]
- 5. scielo.br [scielo.br]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. youtube.com [youtube.com]
- 9. researchgate.net [researchgate.net]

- 10. Antimicrobial activity evaluation of pure compounds obtained from *Pseudoalteromonas haloplanktis* against *Listeria monocytogenes*: Preliminary results - PMC [pmc.ncbi.nlm.nih.gov]
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